

Timepidium bromide mechanism of action anticholinergic

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Timepidium Bromide

CAS No.: 35035-05-3

Cat. No.: S006984

Get Quote

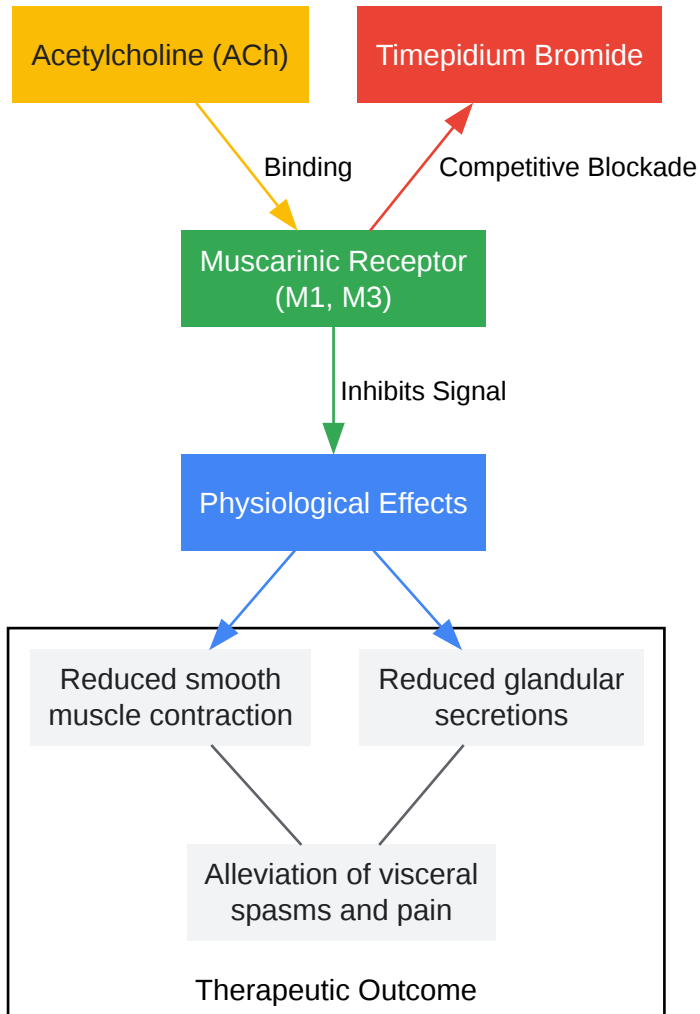
Mechanism of Action and Molecular Properties

The table below summarizes the core mechanistic and structural characteristics of **timepidium bromide**:

Aspect	Description
Primary Mechanism	Competitive antagonism of acetylcholine at muscarinic receptors in the gastrointestinal tract [1].
Key Structural Feature	Quaternary ammonium group (positively charged nitrogen) [2].
Receptor Selectivity	Functional selectivity for muscarinic receptors; high affinity for M1 and M3 subtypes over M2 due to slower dissociation kinetics [3] [1].
Systemic Absorption	Poor absorption from the gastrointestinal tract; very low systemic bioavailability [3].
Central Nervous System (CNS) Effects	Does not cross the blood-brain barrier; peripherally acting with minimal to no central side effects [2].

Signaling Pathway and Pharmacological Effects

The following diagram illustrates how **timepidium bromide** exerts its effects at the molecular and physiological levels:



[Click to download full resolution via product page](#)

*Figure 1: Mechanism of **timepidium bromide** as a competitive antagonist at muscarinic receptors. By blocking acetylcholine from binding, **timepidium bromide** inhibits downstream signaling, leading to reduced smooth muscle contractions and glandular secretions in the gastrointestinal tract, which alleviates spasms and pain [1] [4].*

Key Experimental Findings and Evidence

Substantial experimental evidence supports the described mechanism of action and physiological effects.

1. In Vivo Evidence from Animal Studies

- A study in rabbits investigated the effect of intravenous **timepidium bromide** (200 µg/kg) on gastric and duodenal blood flow distribution. The drug produced a slight increase in total gastric blood flow, with a considerable increase specifically in the mucosal layer of the pyloric antrum. This suggests that cholinergic and anticholinergic drugs can affect gastric blood flow, an effect mediated through muscarinic receptors [5].

2. Evidence from Structural and Functional Analogs

- The drug's long duration of action is attributed to its **kinetic selectivity**. It dissociates much more slowly from M1 and M3 receptors than from M2 receptors. This prolonged binding to the desired receptor subtypes is a key feature of its sustained effect, a characteristic well-documented for the related drug tiotropium bromide [3].
- The **quaternary ammonium structure** prevents **timepidium bromide** from crossing the blood-brain barrier, confining its action to the peripheral nervous system and avoiding central side effects like confusion or drowsiness [2]. This structural property is shared with other anticholinergics like ipratropium and tiotropium [3] [6].

Research Techniques for Investigating Mechanism

The following methodologies are critical for characterizing anticholinergic agents like **timepidium bromide**:

- **In Vitro Receptor Binding Assays:** These experiments quantify a drug's affinity for different muscarinic receptor subtypes (M1-M3) by measuring its ability to displace a radiolabeled antagonist. The dissociation half-life can be calculated to establish kinetic selectivity [3].
- **In Vivo Models of Gastrointestinal Function:** Animal studies (e.g., in rabbits or guinea pigs) can assess the drug's functional impact by measuring changes in parameters like gastric blood flow, intestinal motility, or secretory responses to cholinergic agonists [5].
- **Molecular Dynamics (MD) Simulation:** This computational technique models the physical movements of atoms and molecules over time. MD simulations can provide atom-level insight into the stable binding pose of **timepidium bromide** within the muscarinic receptor's binding pocket, the specific residues involved, and conformational changes in the receptor [7].
- **Assessment of Drug-Likeness and Pharmacokinetics:** Computational filters and experimental models are used to evaluate key properties, including gastrointestinal absorption and blood-brain barrier penetration, which are crucial for predicting efficacy and side effects [7] [6].

Timepidium bromide's well-defined mechanism and peripheral selectivity make it a valuable agent for gastrointestinal spasms. Research on related thiophene-based structures continues to be an active area for

developing new anti-inflammatory and psychotherapeutic agents [8].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. What is Timepidium Bromide Hydrate used for? [synapse.patsnap.com]
2. Timepidium bromide [en.wikipedia.org]
3. Tiotropium Bromide: An Update - PMC - PubMed Central - NIH [pmc.ncbi.nlm.nih.gov]
4. The mode of action of anticholinergics in asthma - PMC [pmc.ncbi.nlm.nih.gov]
5. Effect of timepidium bromide, an anticholinergic agent, on ... [pubmed.ncbi.nlm.nih.gov]
6. Anticholinergic Medications - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
7. Predicting New Anti-Norovirus Inhibitor With the Help of ... [pmc.ncbi.nlm.nih.gov]
8. Thiophene-Based Compounds with Potential Anti- ... [mdpi.com]

To cite this document: Smolecule. [Timepidium bromide mechanism of action anticholinergic].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b006984#timepidium-bromide-mechanism-of-action-anticholinergic>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com